

Essential Safety and Logistical Information for Handling Tin-122

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Compound of Interest

Compound Name: tin-122

Cat. No.: B576531

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This document provides comprehensive guidance on the safe handling and disposal of **Tin-122** (^{122}Sn), a stable isotope of tin. While not radioactive, proper personal protective equipment (PPE) and handling procedures are crucial to mitigate risks associated with the chemical and physical properties of tin metal, particularly in powdered form. Adherence to these protocols is essential for ensuring the safety of all laboratory personnel.

Material Properties and Hazards

Tin-122 is a stable, non-radioactive isotope of tin.[1][2] The primary hazards are associated with the metallic form of tin, especially when handled as a dust or fume. Inhalation may lead to respiratory irritation or a benign pneumoconiosis, a non-fibrotic lung condition, with prolonged exposure.[3][4] Direct contact with the skin and eyes can cause irritation.[3][4] Ingestion of significant quantities may result in gastrointestinal discomfort.[3]

Property[1]	Value
Natural Abundance (%)	4.63
Atomic Mass (Da)	121.903439
Half-life	Stable
Melting Point (K)	505.08
Boiling Point (K)	2875
Physical Form	Silvery malleable metal

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. For handling **tin-122** powder, the following are recommended:

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles.[5]	Protects against airborne particles and accidental splashes.
Hand Protection	Nitrile or latex gloves.[5]	Prevents skin irritation from direct contact.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used if there is a potential for generating dust.[5][6]	Minimizes the risk of inhaling fine tin particles.
Body Protection	A standard laboratory coat.	Protects clothing and skin from contamination.
Foot Protection	Closed-toe shoes.	Provides protection against spills and falling objects.

Operational Plan for Handling Tin-122

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong acids and oxidizing agents.^[3]
- Keep the container tightly closed when not in use.

2. Handling and Weighing:

- All handling of **tin-122** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood or a glove box to minimize dust generation.
- Before handling, ensure all required PPE is correctly worn.
- Use dedicated spatulas and weighing boats.
- Clean all equipment and the work area thoroughly after use to prevent the accumulation of tin dust.

3. Spill Response:

- In case of a spill, avoid generating dust.
- Carefully sweep up the spilled material and place it into a suitable, labeled container for disposal.^[3]
- Ensure adequate ventilation during cleanup.^[3]

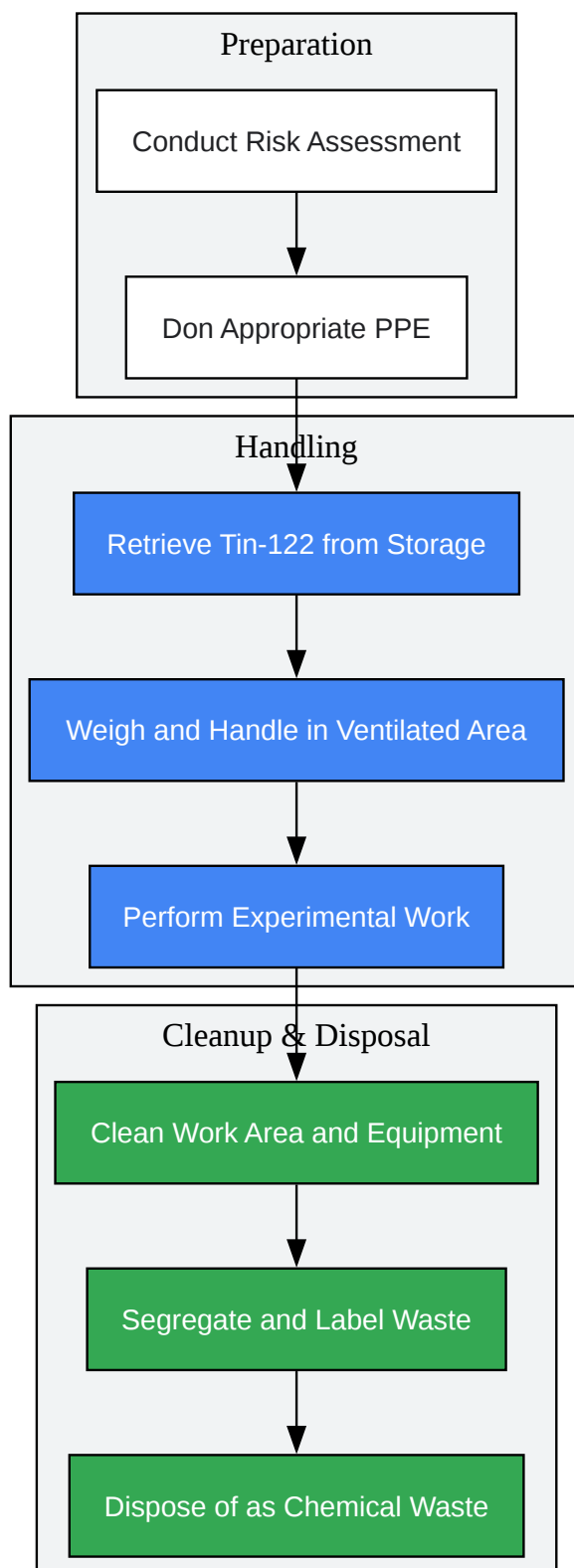
Disposal Plan

As **tin-122** is a stable isotope, it does not require disposal as radioactive waste.

- **Waste Collection:** Collect all **tin-122** waste, including contaminated consumables, in a clearly labeled, sealed container.

- Waste Disposal: Dispose of the waste in accordance with all local, state, and federal regulations for chemical waste.[3][7] Contact your institution's environmental health and safety department for specific guidance. Recycling of tin waste is encouraged where possible.[8]

Workflow for Handling Tin-122



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Caption: Workflow for the safe handling and disposal of **Tin-122**.

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